

safe handling and disposal procedures for 1,8-Dibromooctane

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Compound of Interest

Compound Name: 1,8-Dibromooctane

Cat. No.: B1199895

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Application Notes and Protocols for 1,8-Dibromooctane

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and disposal of **1,8-Dibromooctane** (CAS No: 4549-32-0). Adherence to these guidelines is crucial for ensuring laboratory safety and minimizing environmental impact.

Overview and Physical Properties

1,8-Dibromooctane is a halogenated hydrocarbon commonly used in organic synthesis as a building block and alkylating reagent.^[1] It is a combustible liquid that is incompatible with strong oxidizing agents and strong bases.^{[2][3]}

Table 1: Physical and Chemical Properties of **1,8-Dibromooctane**

Property	Value	Reference(s)
Molecular Formula	C8H16Br2	[4]
Molecular Weight	272.02 g/mol	[5]
Appearance	Yellow Liquid	[4][6]
Odor	Odorless	[4][6]
Melting Point	12-16 °C (54-61 °F)	[1][2]
Boiling Point	270-272 °C (518-522 °F)	[1][6]
Density	1.477 g/mL at 25 °C	[1][7]
Flash Point	> 112 °C (> 233.6 °F)	[6]
Solubility	Insoluble in water	[4]
Vapor Density	9.37	[6]

Health and Safety Information

1,8-Dibromooctane is considered hazardous and requires careful handling. It is known to cause skin and eye irritation.[8] Inhalation of high vapor concentrations may lead to symptoms such as headache, dizziness, tiredness, nausea, and vomiting.[4]

Table 2: Toxicological Data for **1,8-Dibromooctane**

Test	Result	Species	Reference
LD50 Oral	4,984 mg/kg	Rat	
LD50 Dermal	8,880 mg/kg	Rabbit	

Safe Handling and Storage Protocols

3.1. Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, to keep airborne concentrations of vapors low.[\[8\]](#)
- Ensure that an eyewash station and safety shower are readily accessible.

3.2. Personal Protective Equipment (PPE)

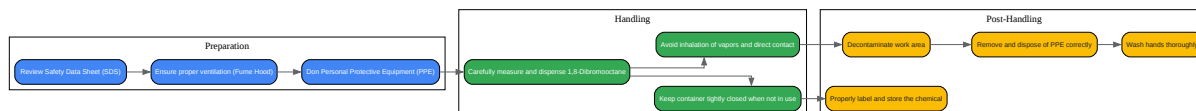
- Eye Protection: Wear chemical safety goggles or a face shield.[\[6\]](#)
- Hand Protection: Use chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves for any signs of degradation before use.[\[5\]](#)
- Body Protection: A laboratory coat or other protective clothing should be worn to prevent skin contact.[\[5\]](#)

3.3. Handling Procedures

- Avoid contact with skin, eyes, and clothing.[\[6\]](#)
- Do not breathe vapors or mists.[\[8\]](#)
- Wash hands thoroughly after handling.[\[6\]](#)
- Keep the container tightly closed when not in use.[\[4\]](#)

3.4. Storage

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and strong bases.[\[6\]](#)
- Keep containers tightly closed to prevent leakage.[\[4\]](#)



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*Safe Handling Workflow for **1,8-Dibromooctane***

Emergency Procedures

4.1. First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if you feel unwell.[8]
- In Case of Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. If skin irritation persists, get medical attention.[8]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and seek medical attention.[8]
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4]

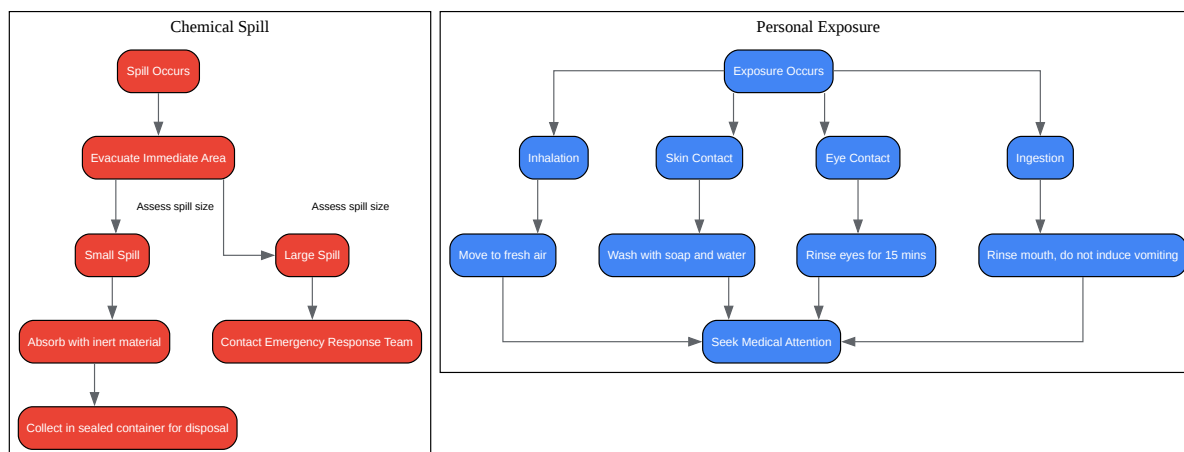
4.2. Accidental Release Measures

- Small Spills: Absorb the spill with an inert, non-combustible material such as sand or vermiculite. Collect the absorbed material into a suitable, sealed container for disposal as hazardous waste.[6]

- Large Spills: Evacuate the area immediately. Contact your institution's emergency response team.[9]

4.3. Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), water spray, or alcohol-resistant foam.[4]
- Hazardous Combustion Products: Thermal decomposition can produce carbon oxides and hydrogen bromide gas.[8]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective gear.[8]



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